

Technical Support Center: Spinraza (nusinersen) Intrathecal Administration

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Compound of Interest

Compound Name: Spinraza

Cat. No.: B3181795

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This technical support center provides guidance for researchers, scientists, and drug development professionals on minimizing procedural complications associated with the lumbar puncture for **Spinraza** (nusinersen) administration.

Frequently Asked Questions (FAQs)

Q1: What are the most common procedural complications associated with lumbar puncture for **Spinraza** administration?

A1: The most frequently reported complications are related to the lumbar puncture procedure itself. These include post-dural puncture headache (PDPH), back pain, and vomiting.[1] Other less common but potential complications include infections (like meningitis), bleeding at the injection site, and nerve root irritation.[2][3]

Q2: What is post-dural puncture headache (PDPH) and what causes it?

A2: PDPH is a headache that typically worsens when sitting or standing and improves when lying down.[4][5] It is thought to be caused by the leakage of cerebrospinal fluid (CSF) through the small hole in the dura mater created by the spinal needle. This leakage leads to a decrease in CSF pressure, causing traction on pain-sensitive structures in the brain.[5][6]

Q3: How can the risk of PDPH be minimized?

A3: Several techniques can reduce the incidence of PDPH. The use of smaller gauge, "atraumatic" (pencil-point) spinal needles is associated with a lower risk of PDPH compared to larger, cutting-tip (Quincke) needles.[\[2\]](#)[\[7\]](#)[\[8\]](#) Proper patient positioning and needle orientation during the procedure are also important.[\[2\]](#)[\[8\]](#)

Q4: What is the role of imaging guidance in **Spinraza** administration?

A4: Imaging guidance, such as ultrasound or fluoroscopy, is recommended, particularly for patients with challenging spinal anatomy due to scoliosis or prior spinal fusion surgery.[\[9\]](#) These techniques help to accurately guide the needle to the intrathecal space, increasing the success rate of the procedure and potentially reducing the number of attempts and associated complications.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Q5: Is sedation or anesthesia necessary for the procedure?

A5: The use of local anesthetics to numb the injection site is standard.[\[1\]](#) Sedation or general anesthesia may be considered, especially for pediatric patients or individuals who may have difficulty remaining still during the procedure.[\[1\]](#)

Troubleshooting Guide

| Issue | Potential Cause(s) | Recommended Action(s) |
|------------------------------------|--|---|
| Difficult Landmark Identification | - Obesity- Spinal deformity (e.g., scoliosis)- Prior spinal surgery | - Utilize ultrasound guidance to visualize the underlying spinal anatomy and identify the optimal needle entry point.[13] [14]- Consider fluoroscopy for real-time imaging in patients with very complex spines.[11]- Adjust patient positioning to maximize the interspinous space (e.g., maximal flexion in the lateral decubitus or sitting position).[8][15] |
| "Dry Tap" (No CSF Return) | - Needle misplacement (not in the subarachnoid space)- Dehydration- Severe spinal stenosis | - Confirm needle placement with imaging guidance (fluoroscopy or ultrasound).- Ask the patient to cough or perform a Valsalva maneuver to increase CSF flow.[16]- Rotate the needle 90 degrees as the bevel may be occluded. [15]- If unsuccessful, consider an alternative interlaminar space or a different approach (e.g., transforaminal). |
| Patient Experiences Radicular Pain | - Needle irritation of a nerve root | - Immediately withdraw the needle slightly and redirect it away from the side of the pain. [16] |
| Post-Procedure Headache | - Post-dural puncture headache (PDPH) | - Initial conservative management includes rest, hydration, and caffeine.[4][17]- For persistent or severe headaches, an epidural blood |

patch may be considered to seal the dural leak.[4][5][18]

Data on Complication Minimization Strategies

Table 1: Impact of Needle Type on Post-Dural Puncture Headache (PDPH) Incidence

| Needle Type | Needle Gauge | PDPH Incidence | Reference |
|---------------------------|--------------|-----------------------------|-----------|
| Traumatic (Cutting) | 20G | 32.9% | [7] |
| Atraumatic (Pencil-Point) | 22G | 18.1% | [7] |
| Traumatic (Cutting) | 20G | 11% (requiring blood patch) | [19] |
| Traumatic (Cutting) | 22G | 3% (requiring blood patch) | [19] |

Table 2: Success Rates of Imaging-Guided Lumbar Puncture for Nusinersen Administration

| Guidance Method | Patient Population | Success Rate | Reference |
|--------------------|--|------------------------|-----------|
| Ultrasound-Guided | SMA patients with complex spines | 96.8% (91/94 attempts) | [10] |
| Ultrasound-Guided | SMA patients with severe scoliosis | 100% | [12] |
| Fluoroscopy-Guided | SMA patients (comparison to blind technique) | 100% | [11][20] |
| Blind Technique | SMA patients (comparison to fluoroscopy) | 71.5% | [20] |

Experimental Protocols

Protocol 1: Ultrasound-Assisted Lumbar Puncture for Spinraza Administration

Objective: To use ultrasound to identify the optimal site for needle insertion to increase the success rate and minimize complications of lumbar puncture for nusinersen administration.

Methodology:

- **Patient Positioning:** Place the patient in the lateral decubitus or sitting position with maximal spinal flexion to open the interlaminar spaces.[\[8\]](#)[\[15\]](#)
- **Ultrasound Scanning:**
 - Use a low-frequency curvilinear ultrasound transducer for deeper structures or a high-frequency linear transducer for shallower structures.
 - Perform a transverse scan to identify the midline by visualizing the spinous process.[\[14\]](#)
 - Rotate the transducer 90 degrees into a longitudinal (parasagittal) plane to visualize the interlaminar spaces.[\[14\]](#)
 - Identify the largest and most accessible interlaminar space, typically L3-L4 or L4-L5.
 - Mark the skin at the determined needle entry point.
- **Aseptic Preparation:** Prepare the marked area using a standard aseptic technique with an appropriate antiseptic solution.[\[21\]](#)
- **Anesthesia:** Infiltrate the skin and subcutaneous tissues at the marked site with a local anesthetic.
- **Needle Insertion:**
 - Insert the spinal needle at the marked location, angling slightly cephalad.
 - Advance the needle slowly until a "pop" is felt, indicating penetration of the dura mater.

- CSF and Drug Administration:
 - Remove the stylet and confirm CSF return.
 - Administer **Spinraza** (nusinersen) as per the prescribing information.
 - Re-insert the stylet before withdrawing the needle.

Protocol 2: Management of Post-Dural Puncture Headache (PDPH)

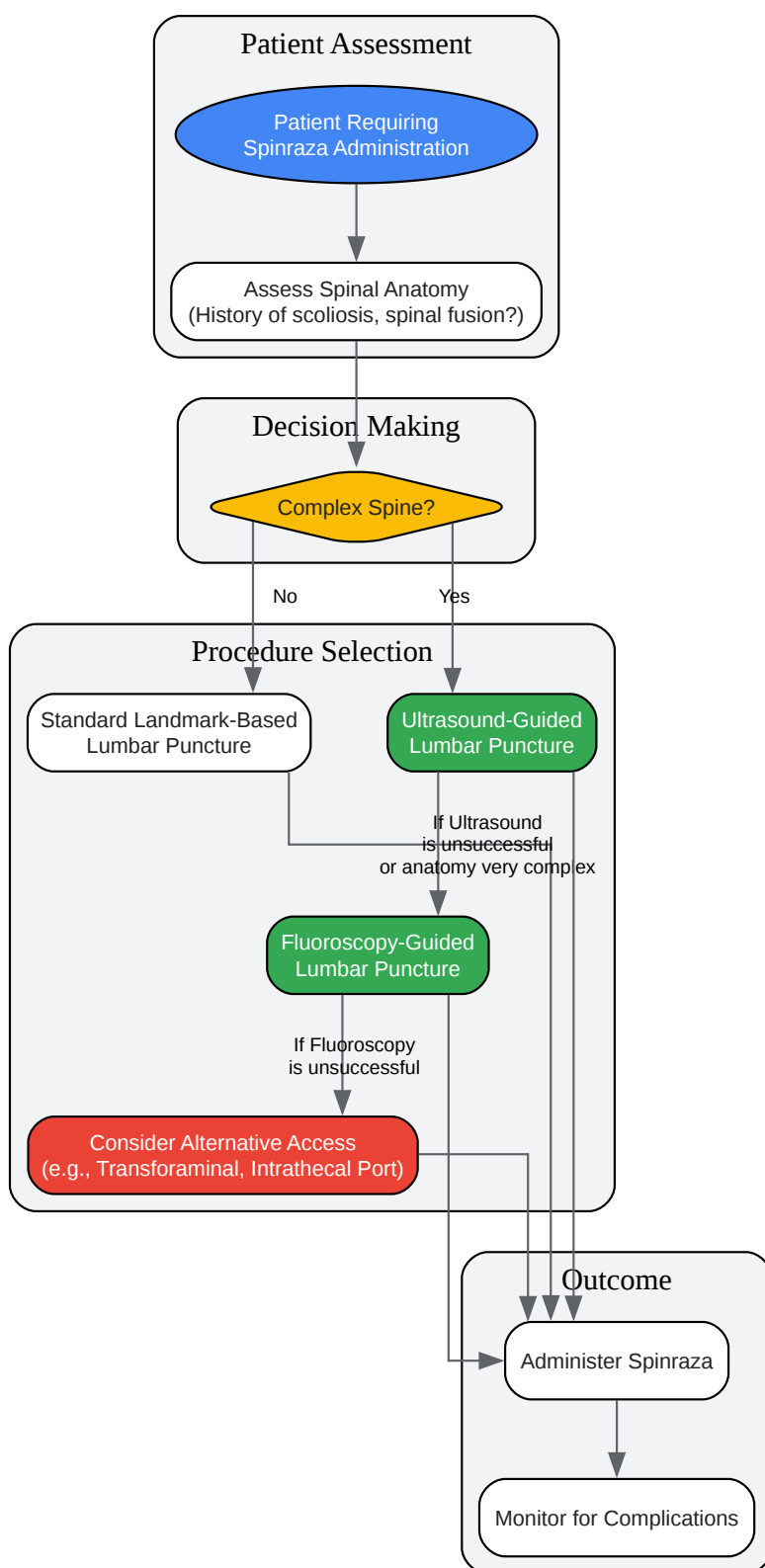
Objective: To provide a systematic approach to managing PDPH following **Spinraza** administration.

Methodology:

- Diagnosis: Confirm the diagnosis of PDPH based on the characteristic postural headache that worsens upon sitting or standing and improves with lying down.
- Conservative Management (First-line):
 - Advise the patient to remain in a recumbent position.
 - Encourage oral hydration.
 - Administer oral or intravenous caffeine (e.g., 300-500 mg).[\[17\]](#)
 - Provide simple analgesics as needed.
- Epidural Blood Patch (for severe or persistent PDPH):
 - If conservative measures fail after 24-48 hours, or if the headache is severe, consider an epidural blood patch.[\[4\]](#)[\[18\]](#)
 - Under aseptic conditions, draw 10-20 mL of the patient's own venous blood.
 - Perform an epidural injection at or near the level of the previous dural puncture, slowly injecting the blood into the epidural space. The blood will clot and seal the dural leak.[\[4\]](#)[\[5\]](#)

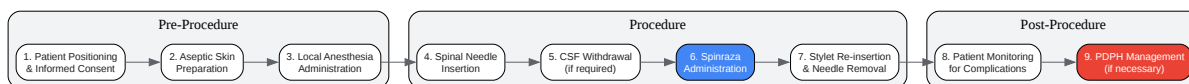
- Follow-up: Monitor the patient for resolution of the headache. A second blood patch may be necessary in some cases.[\[18\]](#)

Visualizations



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Caption: Decision workflow for selecting the appropriate lumbar puncture technique.



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